

Benzyl isobutyrate physical properties (boiling point, density)

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Compound of Interest

Compound Name: Benzyl isobutyrate

Cat. No.: B085764

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An In-depth Technical Guide to the Physical Properties of Benzyl Isobutyrate

This technical guide provides a comprehensive overview of the key physical properties of **benzyl isobutyrate**, specifically its boiling point and density. It is intended for researchers, scientists, and professionals involved in drug development and chemical synthesis who require precise data and methodologies for handling this compound. This document outlines the established values for these properties and details the experimental protocols for their determination.

Physical Properties of Benzyl Isobutyrate

Benzyl isobutyrate (CAS No: 103-28-6) is an ester recognized for its fruity, floral aroma.^[1] Accurate knowledge of its physical properties is crucial for its application in various scientific and industrial fields, including as a flavoring agent, in perfumery, and as a reagent in organic synthesis.^{[1][2]}

Quantitative Data Summary

The boiling point and density of **benzyl isobutyrate** have been reported across various sources. The data, including the conditions under which they were measured, are summarized in the table below. Variations in reported values can be attributed to differences in experimental methods, pressure, and sample purity.

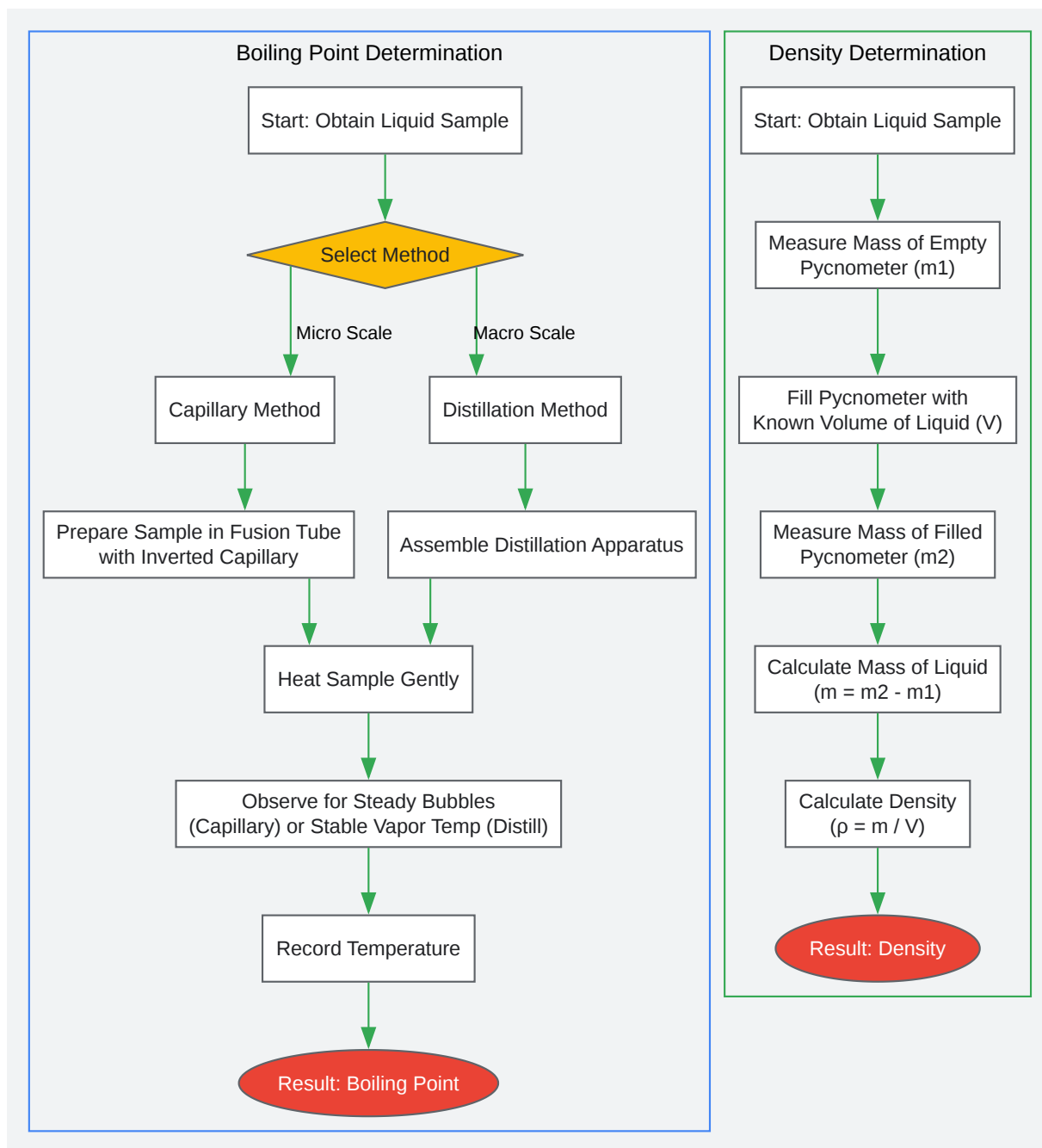
Physical Property	Reported Value	Conditions
Boiling Point	229-230 °C	@ 760 mmHg[3][4]
238 °C	(literature value)[5][6]	
229 °C	Not specified[2]	
230 °C	Not specified[7]	
Density	1.003 g/mL	@ 25 °C (literature value)[5][6][8]
1.01 g/mL	Specific Gravity (20/20)[7]	

Experimental Determination of Physical Properties

The following sections detail the standard experimental protocols for determining the boiling point and density of a liquid compound such as **benzyl isobutyrate**.

Workflow for Physical Property Determination

The logical workflow for experimentally determining the boiling point and density of a liquid sample is illustrated below. This diagram outlines the key steps from sample preparation to final calculation for each property.



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Caption: Workflow for experimental determination of boiling point and density.

Boiling Point Determination Protocols

The boiling point is the temperature at which a liquid's vapor pressure equals the external pressure.^[9] It is a crucial indicator of purity.

Method 1: Micro-Boiling Point Determination (Capillary Method) This method is suitable when only a small sample volume is available.^[10]

- Apparatus: Thiele tube or similar heating block, thermometer, small test tube (fusion tube), and a capillary tube sealed at one end.^{[10][11]}
- Procedure:
 - A few milliliters of the **benzyl isobutyrate** sample are placed into the fusion tube.
 - The sealed capillary tube is placed into the fusion tube with its open end submerged in the liquid.^[11]
 - The apparatus is heated gently. Initially, air trapped in the capillary tube will be expelled.^[10]
 - As the temperature approaches the boiling point, a rapid and continuous stream of bubbles will emerge from the capillary tube.
 - Heating is discontinued, and the apparatus is allowed to cool slowly.
 - The boiling point is the temperature recorded the moment the stream of bubbles stops and the liquid begins to enter the capillary tube.^{[10][11]}

Method 2: Simple Distillation This method is used for larger sample volumes and can also serve as a purification step.^[12]

- Apparatus: Distillation flask, condenser, receiving flask, thermometer, and a heating mantle.^[9]
- Procedure:
 - At least 5 mL of the **benzyl isobutyrate** sample is placed in the distillation flask.^[9]

- The apparatus is assembled, ensuring the thermometer bulb is positioned just below the side arm leading to the condenser to accurately measure the vapor temperature.
- The liquid is heated to a gentle boil. As the vapor rises, it will condense on the thermometer.
- The temperature will stabilize as the vapor passes into the condenser. This stable temperature reading is the boiling point of the liquid.[10][12]
- It is important to record the atmospheric pressure, as boiling point varies with pressure.[9]

Density Determination Protocol

Density is the mass of a substance per unit volume ($\rho = m/V$). [13] Its determination requires precise measurement of both mass and volume.

- Apparatus: A digital balance, and a vessel for accurate volume measurement such as a graduated cylinder, pipette, or a pycnometer (density bottle) for higher precision.[13][14]
- Procedure:
 - Place the clean, dry measuring vessel (e.g., a 10 mL graduated cylinder or a pycnometer) on the digital balance and tare the balance to zero.[13] Alternatively, record the mass of the empty vessel (m_1).[15]
 - Carefully add a specific volume of **benzyl isobutyrate** to the vessel (e.g., 10 mL). Ensure the reading is taken at eye level from the bottom of the meniscus to avoid parallax error. [13]
 - Place the filled vessel on the balance and record the mass of the liquid directly (if tared) or the total mass of the vessel plus liquid (m_2).[13]
 - If not tared, calculate the mass of the liquid by subtracting the mass of the empty vessel from the total mass (mass of liquid = $m_2 - m_1$).[15]
 - Calculate the density using the formula: Density = Mass of liquid / Volume of liquid.[16]

- For enhanced accuracy, the procedure should be repeated multiple times, and the average value should be reported.[13] The determination should be performed at a constant, recorded temperature, as density is temperature-dependent.

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